

m-PEG5-sulfonic acid safety and handling guidelines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG5-sulfonic acid

Cat. No.: B609275

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An In-depth Technical Guide to the Safety and Handling of **m-PEG5-sulfonic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **m-PEG5-sulfonic acid** (CAS No. 1807505-35-6). The information is compiled from available safety data sheets and chemical supplier information to ensure safe laboratory practices.

Chemical and Physical Properties

m-PEG5-sulfonic acid is a polyethylene glycol (PEG) based linker used in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1][2] Its hydrophilic nature enhances the solubility of molecules to which it is attached.[3]

Property	Value	Source
CAS Number	1807505-35-6	[3][4]
Molecular Formula	C11H24O8S	
Molecular Weight	316.37 g/mol	
Purity	Typically ≥98%	
Appearance	Not specified (likely a liquid or solid)	-
Density	1.214±0.06 g/cm3 (Predicted)	

Hazard Identification and Classification

There is conflicting information regarding the hazardous nature of **m-PEG5-sulfonic acid**. One supplier's Safety Data Sheet (SDS) classifies it as a non-hazardous substance or mixture. However, another supplier indicates potential hazards. It is prudent to handle the compound with care, adhering to the more conservative safety precautions.

GHS Hazard Statements (as listed by one supplier, but not universally adopted):

- H301: Toxic if swallowed.
- H311: Toxic in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H315: Causes skin irritation.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

First Aid Measures

In case of exposure, follow these first aid guidelines.

Exposure Route	First Aid Measures	Source
Eye Contact	Remove contact lenses. Flush eyes immediately with large amounts of water. Ensure adequate flushing by separating eyelids with fingers. Call a physician.	
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.	
Inhalation	Relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.	
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician.	

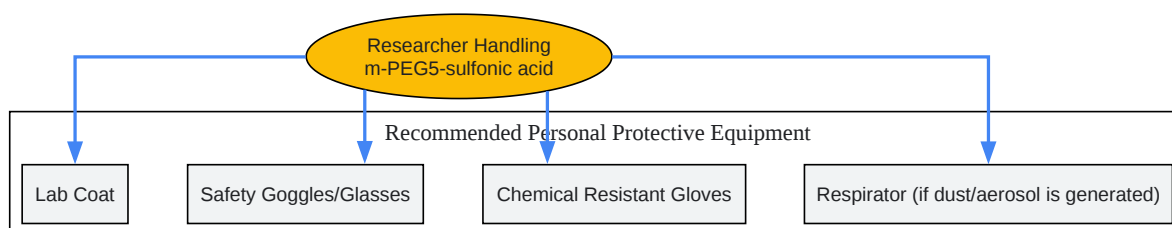
Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **m-PEG5-sulfonic acid** and ensure laboratory safety.

Aspect	Guidelines	Source
Handling	Avoid inhalation, and contact with eyes and skin. Avoid the formation of dust and aerosols. Use in a well-ventilated area with appropriate exhaust.	
Storage	Store at -20°C in a tightly sealed container.	

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **m-PEG5-sulfonic acid**.

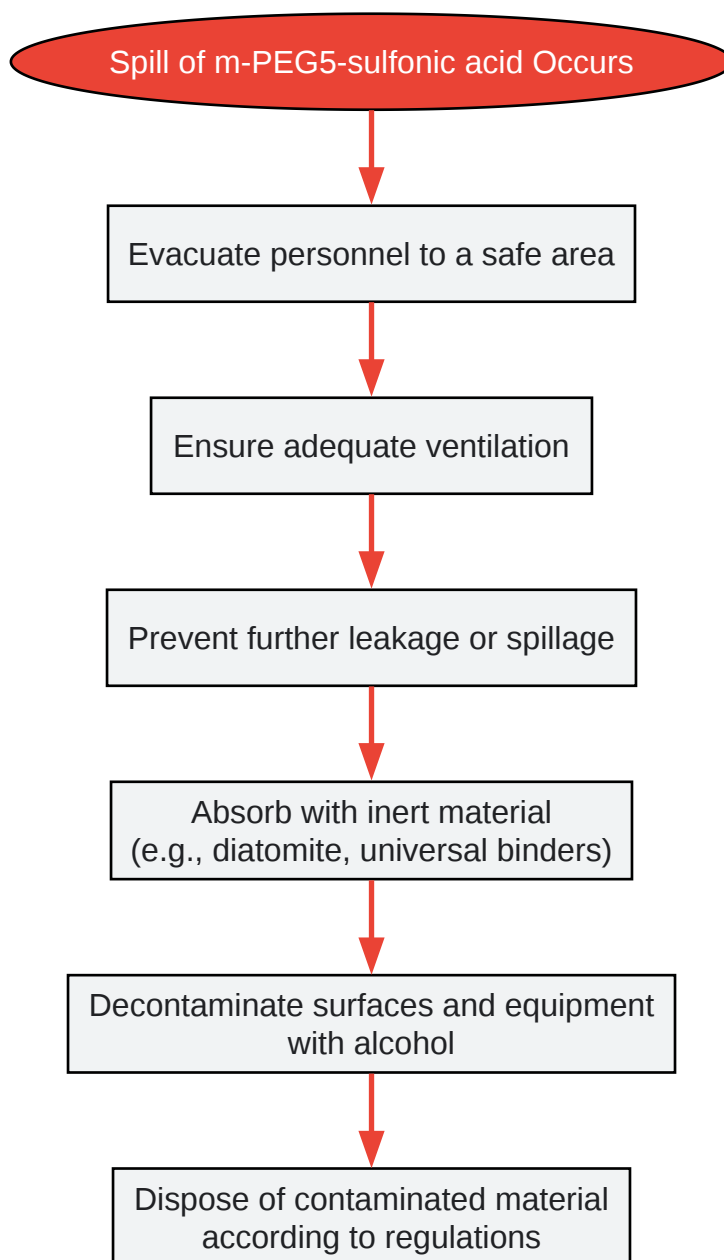


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Recommended PPE for handling **m-PEG5-sulfonic acid**.

Accidental Release Measures

In the event of a spill, follow the procedure outlined below.



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Workflow for responding to a spill of **m-PEG5-sulfonic acid**.

Stability and Reactivity

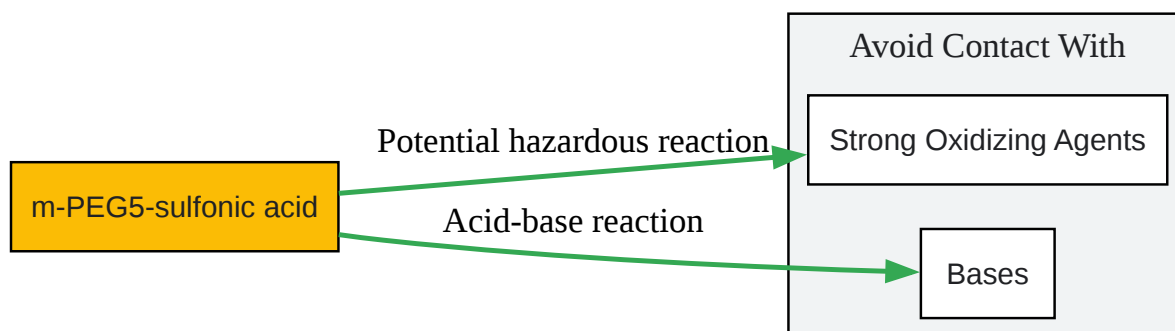
Information on the chemical stability and reactivity of **m-PEG5-sulfonic acid** is limited. As a general precaution for PEG compounds, avoid strong oxidizing agents. The sulfonic acid group may react with bases.

Disposal Considerations

Dispose of **m-PEG5-sulfonic acid** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or water courses.

Incompatible Materials

To prevent hazardous reactions, avoid contact with the following substances.



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Materials incompatible with **m-PEG5-sulfonic acid**.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety review and training. Always consult the most current Safety Data Sheet from your supplier before handling any chemical.

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References

- 1. file.glpbio.com [file.glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. m-PEG5-sulfonic acid, 1807505-35-6 | BroadPharm [broadpharm.com]

- 4. 1807505-35-6 | CAS DataBase [chemicalbook.com]
- To cite this document: BenchChem. [m-PEG5-sulfonic acid safety and handling guidelines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609275#m-peg5-sulfonic-acid-safety-and-handling-guidelines]

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